

TP-13: A Technical Overview of its Chemical Structure, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: TP-13
CAS No.: 202930-12-9
Cat. No.: B15723352

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Introduction

TP-13 is a novel, non-benzodiazepine anxiolytic agent that has garnered interest within the scientific community for its selective interaction with specific subtypes of the γ -aminobutyric acid type A (GABAA) receptor.^[1] This technical guide provides a comprehensive overview of the chemical structure and a plausible synthesis pathway for **TP-13**. It also delves into the compound's mechanism of action by illustrating its signaling pathway and presents a summary of key quantitative data, where available, to facilitate further research and development.

Chemical Structure

The chemical identity of **TP-13** is well-established. Its systematic IUPAC name is 7-Cyclobutyl-6-(2-ethyl-2H-1,2,4-triazol-3-ylmethoxy)-3-phenyl-1,2,4-triazolo[4,3-b]pyridazine. The compound has the chemical formula C₁₉H₁₉N₇O and a molecular weight of 361.41 g/mol .

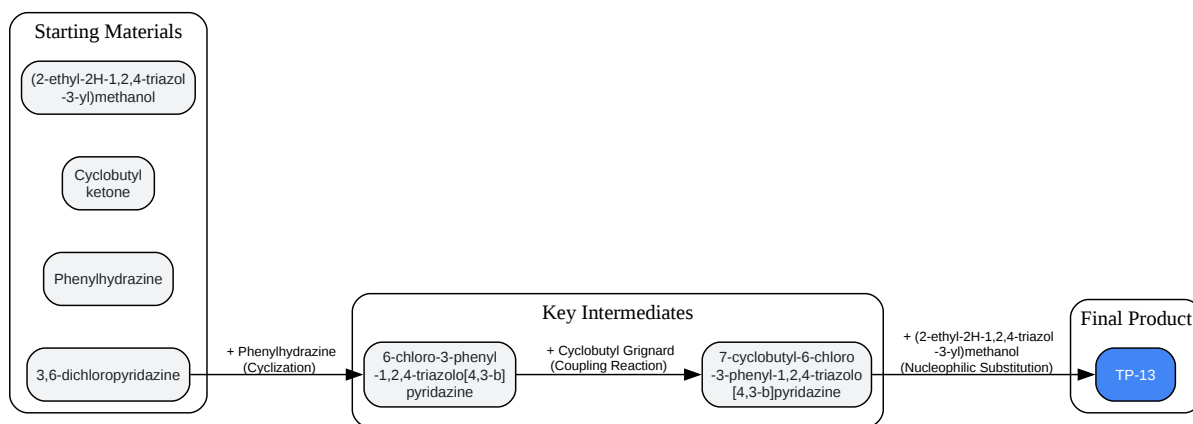
Table 1: Chemical Identifiers for **TP-13**

Identifier	Value
IUPAC Name	7-Cyclobutyl-6-(2-ethyl-2H-1,2,4-triazol-3-ylmethoxy)-3-phenyl-1,2,4-triazolo[4,3-b]pyridazine
CAS Number	202930-12-9
Chemical Formula	C ₁₉ H ₁₉ N ₇ O
Molecular Weight	361.41 g/mol
InChI	InChI=1S/C ₁₉ H ₁₉ N ₇ O/c1-2-25-17(20-12-21-25)11-27-19-15(13-8-5-9-13)10-16-22-23-18(26(16)24-19)14-6-3-4-7-14/h3-4,6-7,10,12-13H,2,5,8-9,11H2,1H3
InChIKey	VACJUKKURQMWHE-UHFFFAOYSA-N
Canonical SMILES	<chem>CCN1C=NN=C1COC2=C(C3=NN=C(N3N=C2)C4=CC=CC=C4)C5CCCC5</chem>

Putative Synthesis Pathway

While a detailed, step-by-step experimental protocol for the synthesis of **TP-13** is not readily available in the public domain, a plausible synthetic route can be postulated based on the general synthesis of similar 3,6-disubstituted-1,2,4-triazolo[4,3-b]pyridazines. The synthesis would likely involve the construction of the core triazolopyridazine ring system followed by the introduction of the cyclobutyl and the substituted triazolylmethoxy side chains.

A potential retrosynthetic analysis suggests that the key disconnection points would be the ether linkage and the bond connecting the phenyl group to the triazole ring. A forward synthesis could commence with the formation of a substituted pyridazine, which is then annulated to form the triazolo[4,3-b]pyridazine core. Subsequent nucleophilic substitution reactions would introduce the side chains.



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Caption: A plausible synthetic workflow for the generation of **TP-13**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **TP-13** are not currently available in peer-reviewed literature. However, a general procedure for the key steps, based on the synthesis of analogous compounds, would likely involve:

- **Formation of the Triazolopyridazine Core:** Condensation of 3,6-dichloropyridazine with phenylhydrazine in a suitable solvent, such as ethanol or acetic acid, under reflux conditions would yield the 6-chloro-3-phenyl-1,2,4-triazolo[4,3-b]pyridazine intermediate.
- **Introduction of the Cyclobutyl Group:** A cross-coupling reaction, such as a Suzuki or Grignard coupling, between the chlorinated intermediate and a cyclobutyl organometallic reagent would introduce the cyclobutyl moiety at the 7-position.

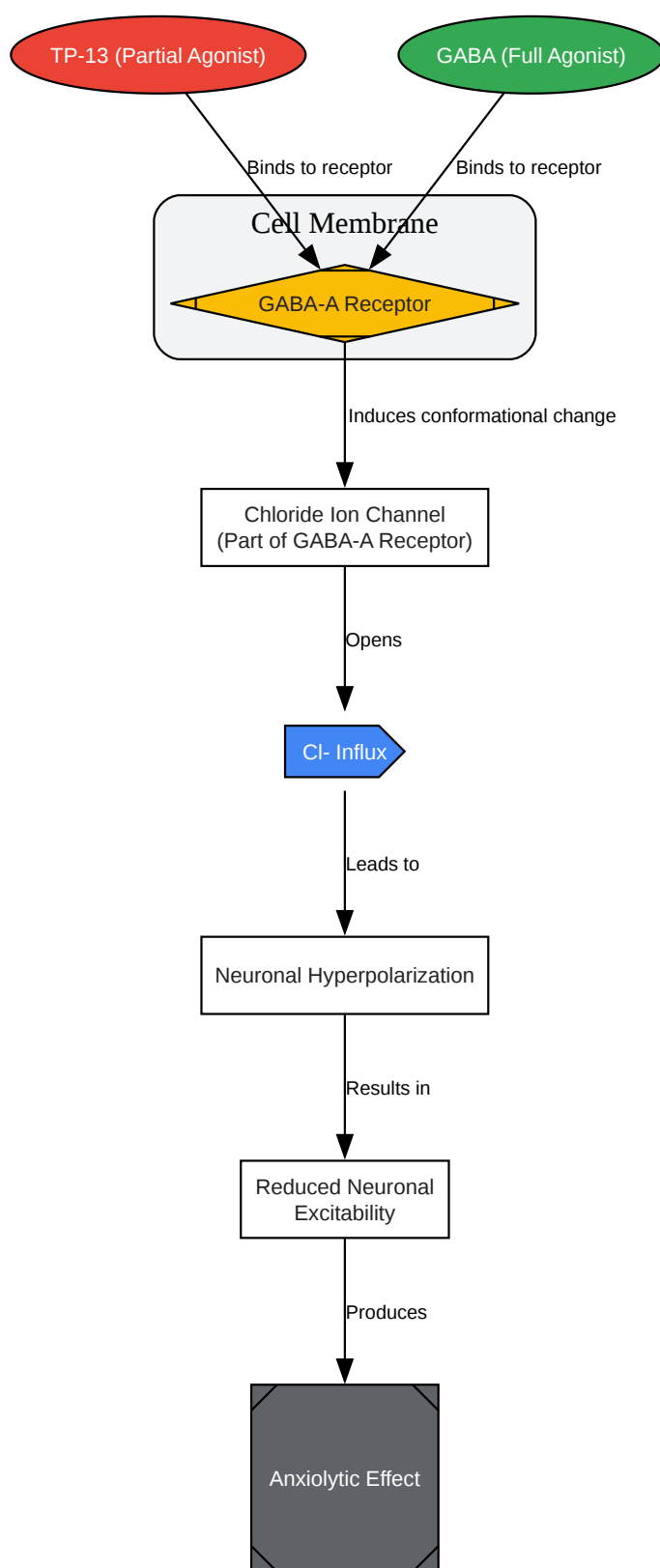
- Ether Linkage Formation: A nucleophilic substitution reaction between the resulting 7-cyclobutyl-6-chloro-3-phenyl-1,2,4-triazolo[4,3-b]pyridazine and (2-ethyl-2H-1,2,4-triazol-3-yl)methanol in the presence of a base, such as sodium hydride or potassium carbonate, in an aprotic polar solvent like DMF or DMSO would form the final ether linkage to yield **TP-13**.

Purification at each step would likely be achieved through standard techniques such as column chromatography and recrystallization. Characterization of the final product and intermediates would be performed using techniques like NMR spectroscopy, mass spectrometry, and elemental analysis.

Signaling Pathway and Mechanism of Action

TP-13 exerts its anxiolytic effects by acting as a subtype-selective partial agonist at GABAA receptors.^[1] The GABAA receptor is a ligand-gated ion channel that, upon binding of GABA, opens to allow the influx of chloride ions (Cl⁻) into the neuron. This influx of negative ions leads to hyperpolarization of the neuronal membrane, making it less likely to fire an action potential, thus producing an inhibitory effect on neurotransmission.

As a partial agonist, **TP-13** binds to the GABAA receptor and elicits a response that is lower than that of the endogenous full agonist, GABA. This modulation of GABAergic neurotransmission is believed to be the basis for its anxiolytic properties.



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Caption: The signaling pathway of **TP-13** via the GABA-A receptor.

Quantitative Data

Specific quantitative data for **TP-13**, such as receptor binding affinities (K_i) and functional potencies (EC_{50}), are not widely reported in publicly available literature. For the purpose of guiding future research, the following table outlines the types of quantitative data that are critical for the characterization of a novel anxiolytic agent like **TP-13**.

Table 2: Key Quantitative Parameters for **TP-13** (Data Not Currently Available)

Parameter	Description	Relevance
K_i (nM)	Inhibitory constant; a measure of the binding affinity of TP-13 to various GABAA receptor subtypes.	Indicates the potency and selectivity of the compound for its target.
EC_{50} (nM)	Half-maximal effective concentration; the concentration of TP-13 that produces 50% of its maximal effect in a functional assay (e.g., chloride current potentiation).	Measures the functional potency of the compound as an agonist.
Intrinsic Activity	A measure of the maximal effect of TP-13 relative to the full agonist, GABA.	Differentiates between full and partial agonism.
LogP	The logarithm of the partition coefficient between octanol and water.	Provides an indication of the compound's lipophilicity and potential for blood-brain barrier penetration.
In vivo Efficacy (ED_{50})	The dose of TP-13 that produces a therapeutic effect in 50% of the test subjects in preclinical models of anxiety.	Demonstrates the in vivo potency of the compound.

Conclusion

TP-13 represents a promising scaffold for the development of novel anxiolytic therapies. Its distinct chemical structure and selective interaction with GABAA receptors warrant further investigation. While detailed synthetic protocols and comprehensive quantitative data are not yet fully available, this guide provides a foundational understanding of its chemical nature, a plausible route for its synthesis, and its mechanism of action. Future research should focus on elucidating the specific details of its synthesis, characterizing its pharmacological profile with quantitative binding and functional assays, and evaluating its efficacy and safety in preclinical and clinical settings.

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References

- 1. Synthesis, anticonvulsant, sedative and anxiolytic activities of novel annulated pyrrolo[1,4]benzodiazepines - PubMed [pubmed.ncbi.nlm.nih.gov]
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